

Stability and Storage of Boc-L-Alanine-d: A Technical Guide

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Compound of Interest

Compound Name: *Boc-L-Ala-OH-d*

Cat. No.: *B12304072*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the stability and recommended storage conditions for N-tert-butoxycarbonyl-L-alanine-d (**Boc-L-Ala-OH-d**). The information presented herein is crucial for ensuring the integrity and purity of this reagent, which is widely used in peptide synthesis and other pharmaceutical development applications. The stability of deuterated compounds is generally comparable to their non-deuterated counterparts; therefore, much of the guidance is based on the well-understood properties of Boc-L-Ala-OH.

Physicochemical Properties and General Stability

Boc-L-Ala-OH-d is a white to off-white crystalline powder. The tert-butoxycarbonyl (Boc) protecting group enhances the stability of the amino acid, making it less susceptible to degradation under many conditions encountered in a laboratory setting. It is generally considered a stable compound that can be stored for extended periods without significant decomposition when handled and stored correctly. The primary chemical liabilities of Boc-protected amino acids are their susceptibility to acid-catalyzed hydrolysis and, to a lesser extent, thermal decomposition at elevated temperatures.

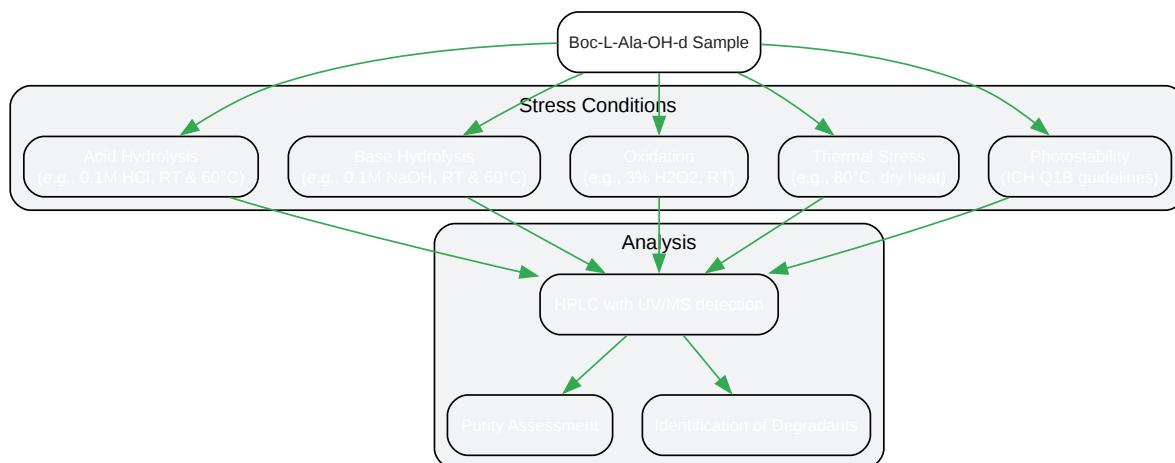
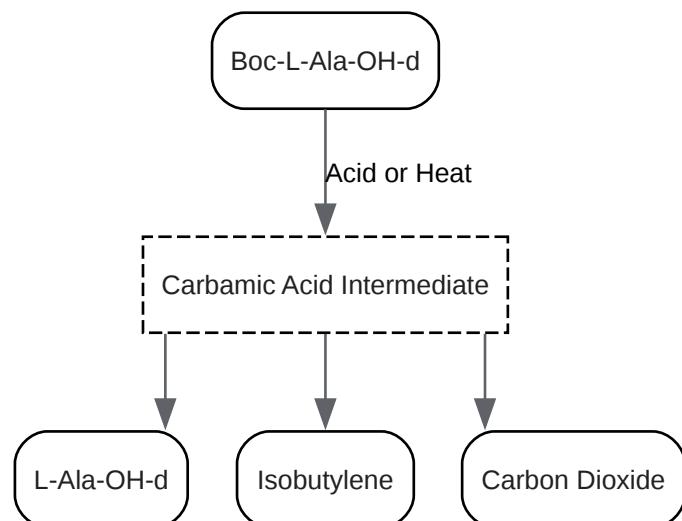
Recommended Storage Conditions

To maintain the quality and purity of **Boc-L-Ala-OH-d**, the following storage conditions are recommended based on information from various suppliers:

Parameter	Recommended Condition	Rationale
Temperature	2°C to 8°C (refrigerated)	Minimizes potential for slow degradation over long-term storage.
-20°C (frozen)	An alternative for very long-term storage.	
Humidity	Store in a dry environment	Protects against potential hydrolysis of the Boc group.
Light	Store in a light-resistant container	Although not highly photosensitive, protection from light is good practice.
Atmosphere	Store under an inert atmosphere (e.g., nitrogen or argon) in a tightly sealed container.	Prevents potential oxidation and reaction with atmospheric moisture.

Potential Degradation Pathways

The primary degradation pathway for **Boc-L-Ala-OH-d** involves the cleavage of the Boc protecting group. This can occur under acidic conditions or at high temperatures.



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